

Hazard Assessment & Technical Handling Guide: 1-Propanol, 2-(hydroxyamino)-2-methyl-

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Compound of Interest

Compound Name: 1-Propanol, 2-(hydroxyamino)-2-methyl-

CAS No.: 4706-13-2

Cat. No.: B14753892

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Executive Summary

This technical guide serves as a comprehensive safety and handling protocol for **1-Propanol, 2-(hydroxyamino)-2-methyl-**, a specialized N-alkyl hydroxylamine intermediate. Unlike its common parent amine (AMP) or nitro precursor, this compound presents unique thermal instability and toxicological profiles inherent to the N-hydroxy functionality. This document synthesizes available data with chemical first principles to establish a self-validating safety protocol for research and scale-up environments.

Part 1: Chemical Identity & Physicochemical Profile[1][2][3]

Compound Name: **1-Propanol, 2-(hydroxyamino)-2-methyl-** Synonyms: N-Hydroxy-AMP; 2-(Hydroxyamino)-2-methylpropan-1-ol; N-(1-Hydroxy-2-methylpropan-2-yl)hydroxylamine. CAS Number: 63829-84-5 (Free Base) | 63829-79-8 (Hydrochloride Salt) Molecular Formula: C

H

NO

Molecular Weight: 105.14 g/mol

Structural Analysis

The molecule features a sterically hindered hydroxylamine group attached to a tertiary carbon, adjacent to a primary alcohol. This steric bulk (gem-dimethyl group) imparts slightly higher stability than linear hydroxylamines but does not mitigate the risk of thermal disproportionation.

Predicted Physicochemical Properties

Note: Experimental data for this specific intermediate is rare. Values below are derived from structural analogs (e.g., N-tert-butylhydroxylamine).

Property	Value / Prediction	Source/Rationale
Physical State	Viscous Liquid or Low-Melting Solid	Analogous to AMP (mp 30°C) and N-t-butylhydroxylamine (mp 64°C).
Boiling Point	Decomposes before boiling	CRITICAL: Hydroxylamines are thermally unstable.
Solubility	High (Water, Alcohols)	Dual hydroxyl groups enable strong H-bonding.
pKa	~6.0 - 6.5 (Conjugate Acid)	Less basic than AMP (pKa 9.7) due to electronegative -OH on Nitrogen.

Part 2: Hazard Identification & Toxicology

Thermal Instability (The Primary Hazard)

Risk Level: HIGH Hydroxylamines are notorious for disproportionation upon heating. This compound can degrade into the corresponding nitron and amine, or rupture violently if confined.

- Mechanism: 3 R-NHOH

R-NH

+ R-N(O)=R' + H

O + Heat.

- Metal Sensitivity: Trace metals (Fe, Cu) catalyze decomposition. Never use metal spatulas or needles with this compound.

Toxicological Profile

GHS Classification (Inferred):

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Skin/Eye Irritation: Category 2/2A (Causes skin and serious eye irritation).
- Specific Target Organ Toxicity: Methemoglobinemia.

Mechanism of Action: Like many N-hydroxy compounds, this molecule can oxidize hemoglobin (Fe

) to methemoglobin (Fe

), impairing oxygen transport.

- Symptoms: Cyanosis (blue skin/lips), fatigue, dizziness, headache.
- Chronic Exposure: Potential for hemolytic anemia.

Part 3: Safe Handling & Storage Protocols

Engineering Controls

- Inert Atmosphere: Handle strictly under Nitrogen or Argon. Oxygen accelerates degradation to nitrones.
- Temperature Control: Store at -20°C. For short-term use, keep at < 4°C.
- Glassware: Use acid-washed or silanized glassware to remove trace metal ions.

Personal Protective Equipment (PPE)

- Respiratory: P100/OV cartridge respirator if aerosols are generated.
- Skin: Double gloving (Nitrile) is recommended due to the potential for rapid skin absorption of the polar molecule.
- Eyes: Chemical splash goggles.

Experimental Workflow: Synthesis & Degradation

Understanding where this chemical fits in your workflow is crucial for safety. It is typically an intermediate.

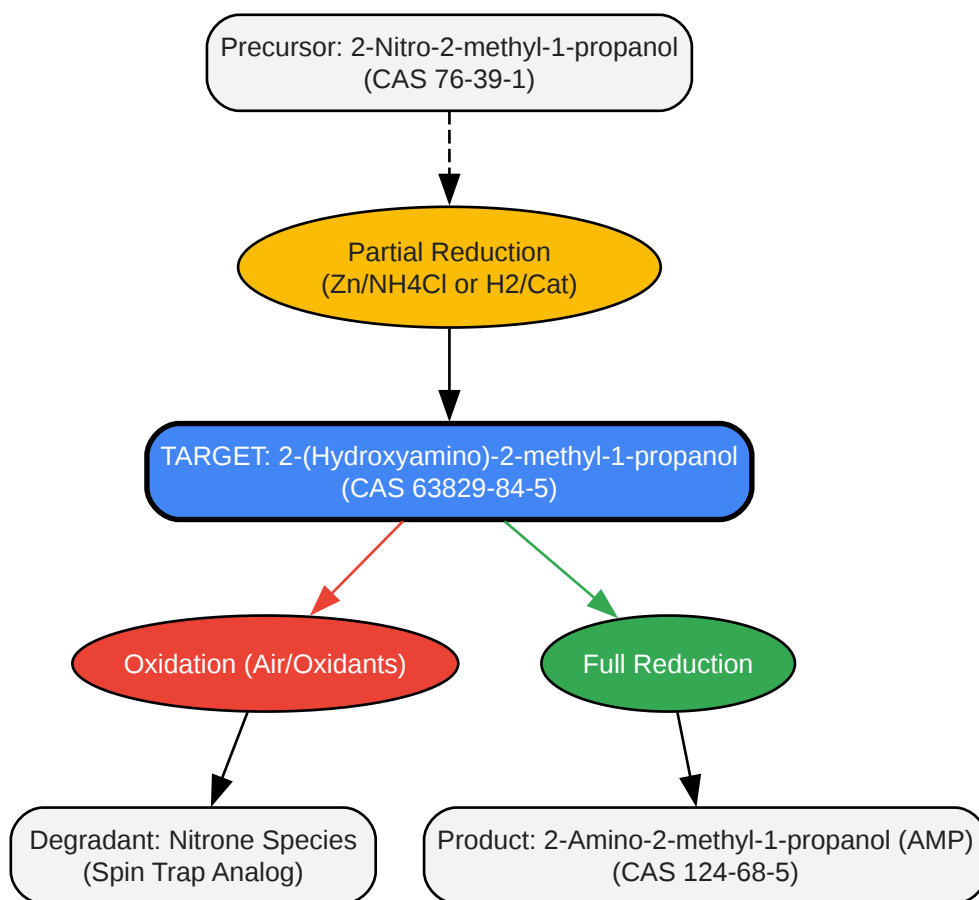


Figure 2: Synthesis and Degradation Pathways

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Part 4: Emergency Response Protocols

Spills & Exposure

- Spill: Do not use metal scoops. Absorb with vermiculite or sand. Quench with weak acid (dilute HCl) to form the more stable hydrochloride salt before disposal.
- Skin Contact: Wash with soap and water for 15 minutes. Monitor for signs of cyanosis.
- Eye Contact: Flush for 15 minutes. Seek immediate ophthalmological consult.

Fire Fighting

- Media: Alcohol-resistant foam or CO
- [\[1\]](#)[\[2\]](#)[\[3\]](#) Do NOT use a solid water stream, as it may scatter the material.
- Hazard: Emits toxic Nitrogen Oxides (NOx) and may explode if heated under confinement.

Decision Tree for Handling Anomalies

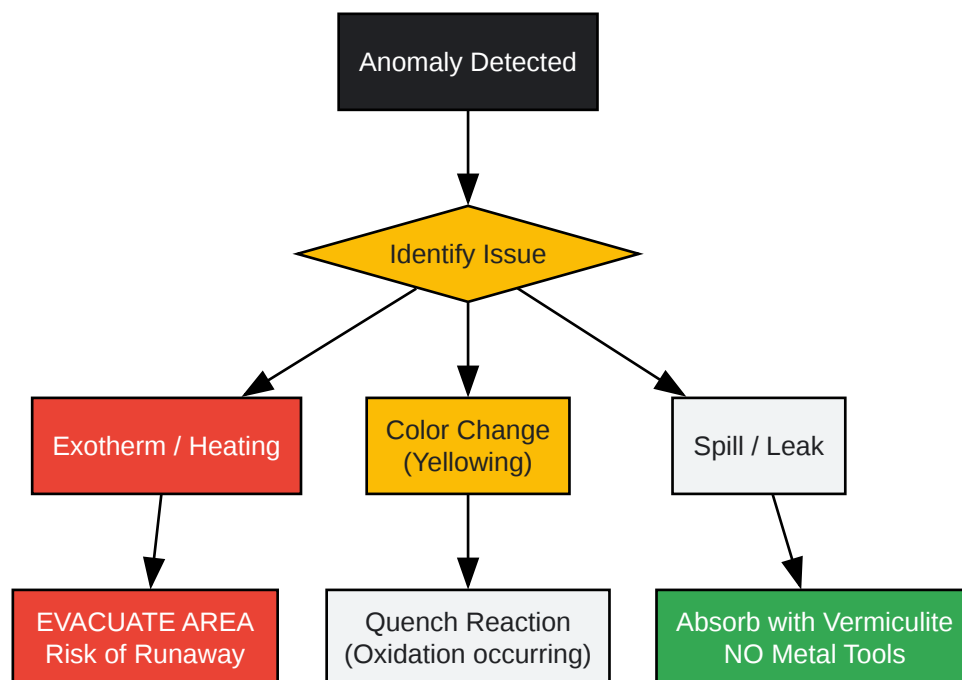


Figure 3: Emergency Response Decision Logic

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